

Safety data sheet (SDS) and handling precautions for 4-Bromostyrene oxide

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)oxirane

Cat. No.: B1330174

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An In-depth Technical Guide to the Safe Handling of 4-Bromostyrene Oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and detailed handling precautions for 4-bromostyrene oxide (CAS No: 32017-76-8). The information is compiled and presented to ensure the safe use of this compound in a laboratory setting, particularly for research and development purposes.

Section 1: Chemical and Physical Properties

4-Bromostyrene oxide is an epoxide derivative of styrene. Its physical and chemical properties are crucial for understanding its behavior and for safe handling.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO	[1] [2] [3] [4] [5]
Molecular Weight	199.04 g/mol	[1] [2] [3] [4] [5]
Appearance	Solid	[1]
Boiling Point	250.7 °C at 760 mmHg	[2]
Density	1.596 g/cm ³	[2]
Vapor Pressure	0.0339 mmHg at 25°C	[2]
Refractive Index	1.605	[2]

Section 2: Hazard Identification and Classification

4-Bromostyrene oxide is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Category	GHS Code	Description	Source(s)
Flammable liquids	Category 3	H226	Flammable liquid and vapor	[3] [4]
Acute toxicity, oral	Category 4	H302	Harmful if swallowed	[3] [4] [6] [7]
Skin corrosion/irritation	Category 2	H315	Causes skin irritation	[6]
Serious eye damage/eye irritation	Category 2	H319	Causes serious eye irritation	[6]
Germ cell mutagenicity	Category 2	H341	Suspected of causing genetic defects	[3] [4]
Specific target organ toxicity, single exposure	Category 3	H335	May cause respiratory irritation	[6]
Hazardous to the aquatic environment, long-term hazard	Not specified	H411	Toxic to aquatic life with long lasting effects	[3]

Signal Word: Warning[\[3\]](#)[\[4\]](#)

Hazard Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

- Environment

Section 3: Safe Handling and Experimental Workflow

Proper handling of 4-bromostyrene oxide is essential to minimize exposure and ensure a safe working environment. The following workflow outlines the key steps for handling this chemical from receipt to disposal.



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Safe Handling Workflow for 4-Bromostyrene Oxide

Section 4: Detailed Precautionary Measures and Protocols

The following tables provide detailed precautionary statements and first aid measures as compiled from multiple safety data sheets.

Precautionary Statements:

Code	Description	Source(s)
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[3] [4] [8]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[6] [8]
P264	Wash face, hands and any exposed skin thoroughly after handling.	[6] [7] [8]
P270	Do not eat, drink or smoke when using this product.	[3] [4] [6]
P271	Use only outdoors or in a well-ventilated area.	[6] [8]
P273	Avoid release to the environment.	[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6] [7] [8]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[6]
P302+P352	IF ON SKIN: Wash with plenty of water.	[6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	[6]

Remove contact lenses, if present and easy to do.
Continue rinsing.

P330	Rinse mouth.	[3] [4] [6] [7]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[6]
P337+P313	If eye irritation persists: Get medical advice/attention.	[6]
P362+P364	Take off contaminated clothing and wash it before reuse.	[6]
P403+P235	Store in a well-ventilated place. Keep cool.	[3] [4] [8]
P405	Store locked up.	[3] [4]
P501	Dispose of contents/container to an approved waste disposal plant.	[3] [4] [8]

First Aid Measures:

Exposure Route	Protocol	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[7][8][9]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. Remove contaminated clothing and shoes.	[7][8][9]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[7][8][9][10]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Call a physician or poison control center immediately.	[7][9]

Section 5: Storage and Disposal

Storage: Store in a tightly closed container in a dry and well-ventilated place.[8] Keep away from heat, sparks, and flame.[8][11] It is recommended to keep the container refrigerated and protected from direct sunlight.[8]

Disposal: Dispose of contents and container in accordance with existing federal, state, and local environmental control laws.[8][9] Do not discharge into sewer or waterways.[6]

Section 6: Accidental Release Measures

Minor Spills: For small spills, absorb with an inert material such as sand, earth, or vermiculite.[6] Collect the material in a suitable, labeled container for waste disposal.[6]

Major Spills: In the event of a larger spill, clear the area of personnel and move upwind.[6] Alert the fire brigade and inform them of the location and nature of the hazard.[6] Wear breathing apparatus and protective gloves.[6] Contain the spill with sand, earth, or vermiculite and prevent it from entering drains or watercourses.[6]

Section 7: Fire-Fighting Measures

Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.[8] [11]

Hazardous Combustion Products: Thermal decomposition can generate carbon oxides and hydrogen bromide.[11]

Fire-Fighting Precautions: Firefighters should wear self-contained breathing apparatus and full protective gear.[10] Cool fire-exposed containers with water spray from a protected location.[6]

This guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet provided by the supplier before handling this chemical. Employee education and training in the safe use and handling of this product are highly recommended.[9]

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- To cite this document: BenchChem. [Safety data sheet (SDS) and handling precautions for 4-Bromostyrene oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330174#safety-data-sheet-sds-and-handling-precautions-for-4-bromostyrene-oxide]

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